Application Notes and Protocols for 2,3,4-Trichlorophenyl isothiocyanate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,3,4-Trichlorophenyl isothiocyanate*
CAS No.:	*127142-69-2*
Cat. No.:	*B165843*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **2,3,4-Trichlorophenyl isothiocyanate** (CAS No. 127142-69-2). Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2,3,4-Trichlorophenyl isothiocyanate is a solid crystalline compound.[1][2] Its key physical and chemical properties are summarized below.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	$C_7H_2Cl_3NS$	[3][4]
Molecular Weight	238.521 g/mol	[3][4]
Appearance	Light yellow solid crystalline	[1][2]
Odor	Irritating	[1][2]
CAS Number	127142-69-2	[3][4]

Hazard Identification and Safety Information

This compound is classified as hazardous and corrosive.[2][5] It is harmful if swallowed, inhaled, or in contact with skin, and causes severe skin burns and eye damage.[2]

© 2026 BenchChem. All rights reserved.

Hazard Category	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301+H331: Toxic if swallowed or if inhaled
Acute Toxicity, Dermal	Not specified	Danger	Harmful in contact with skin[2]
Acute Toxicity, Inhalation	Category 3	Danger	H301+H331: Toxic if swallowed or if inhaled
Skin Corrosion/Irritation	Category 1B/2	Danger	H314: Causes severe skin burns and eye damage[5], H315: Causes skin irritation
Serious Eye Damage	Category 1/2	Danger	H314: Causes severe skin burns and eye damage[5], H319: Causes serious eye irritation
Respiratory Irritation	STOT SE 3	Danger	H335: May cause respiratory irritation

Handling Protocols

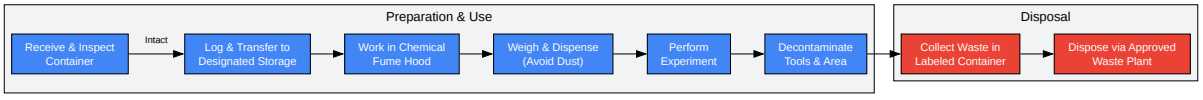
All handling of **2,3,4-Trichlorophenyl isothiocyanate** must be performed in a designated area, such as a chemical fume hood, to minimize exposure risk.[1][2]

Appropriate PPE must be worn at all times when handling this chemical.[1]

© 2026 BenchChem. All rights reserved.

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or face shield (OSHA 29 CFR 1910.133 or EN166)	[1]
Skin Protection	Chemically resistant gloves and protective clothing to prevent skin exposure	[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced	[1]

The following workflow outlines the key stages of handling the compound, from receipt to disposal.



Click to download full resolution via product page

Figure 1: Standard workflow for handling **2,3,4-Trichlorophenyl isothiocyanate**.

Protocol for Handling:

- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Preparation: Don all required PPE before entering the handling area.[1] All work must be conducted in a certified chemical fume hood.[2]

© 2026 BenchChem. All rights reserved.

- Dispensing: Use only dedicated, clean spatulas and glassware. When handling the solid, avoid generating dust.[1] Do not eat, drink, or smoke in the work area.[5]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1] Decontaminate all surfaces and equipment.
- Clothing: Remove and wash any contaminated clothing before reuse.[2]

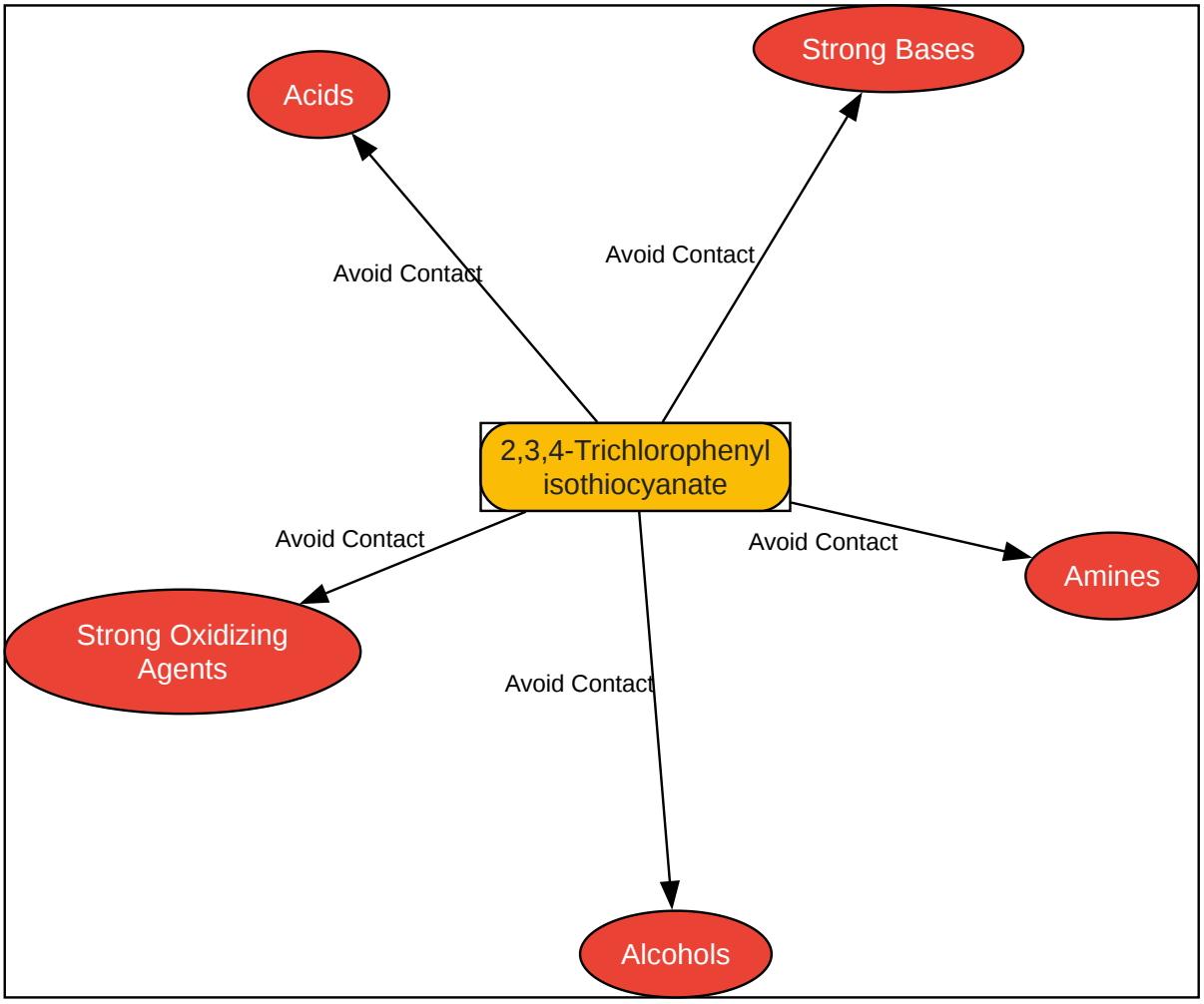
Storage Procedures

Proper storage is essential to maintain chemical stability and prevent hazardous situations.

Parameter	Requirement	Source
Location	Store in a dry, cool, and well-ventilated place. A designated corrosives area is recommended.	[1][2]
Container	Keep container tightly closed.	[1][2][6]
Security	Store in a locked-up area accessible only to authorized personnel.	[1][6]
Temperature	Recommended storage at 2 - 8 °C.	[6]
Atmosphere	Store under an inert gas.	
Sensitivity	Moisture sensitive.	[7]

To prevent dangerous reactions, **2,3,4-Trichlorophenyl isothiocyanate** should be stored away from incompatible materials. The diagram below illustrates materials to avoid, based on the reactivity of similar isothiocyanate compounds.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Incompatible material classes for isothiocyanates.

Emergency Protocols

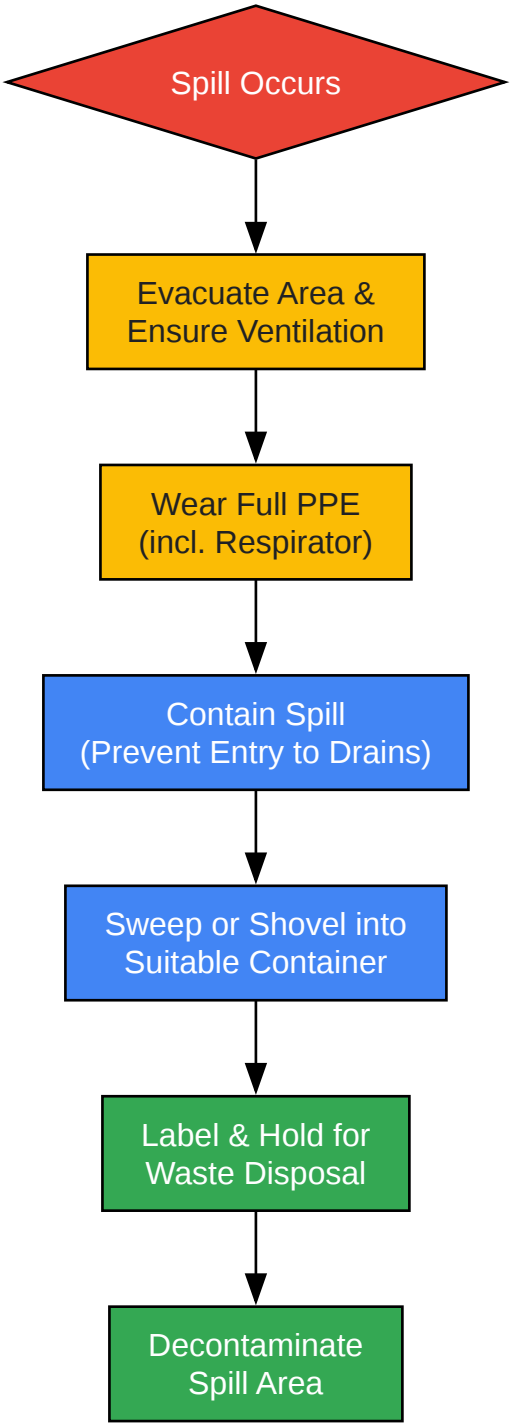
Immediate and appropriate action is required in the event of exposure or a spill. Show the Safety Data Sheet to any attending medical personnel.[1][2]

© 2026 BenchChem. All rights reserved.

Exposure Route	First Aid Protocol	Source
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor.	[1][2]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water for at least 15 minutes. Call a physician immediately.	[1][2]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.	[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[1]

In the event of a spill, evacuate the area and ensure adequate ventilation.[8] Avoid breathing dust and prevent the substance from entering drains.[6][8]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Emergency protocol for spill response.

Protocol for Spill Cleanup:

- Evacuate: Immediately clear the area of all personnel.

© 2026 BenchChem. All rights reserved.

- Ventilate: Ensure the area is well-ventilated.
- Protect: Don all appropriate PPE, including respiratory protection.[1]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[8]
- Clean Up: Carefully sweep up and shovel the material into a suitable, labeled container for disposal. Avoid dust formation.[1]
- Final Steps: After removal, decontaminate the area and dispose of the waste through an approved waste disposal plant.[1]

Disposal Procedures

Disposal of **2,3,4-Trichlorophenyl isothiocyanate** and its containers must be conducted in accordance with all local, state, and federal regulations. The material should be disposed of at an approved waste disposal plant.[1][2] Do not allow the material to contaminate ground or surface water systems.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. 2,3,4-Trichlorophenyl isothiocyanate [webbook.nist.gov]
- 4. 2,3,4-Trichlorophenyl isothiocyanate [webbook.nist.gov]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 2,3,4-TRICHLOROPHENYL ISOTHIOCYANATE | 127142-69-2 [m.chemicalbook.com]

© 2026 BenchChem. All rights reserved.

- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,3,4-Trichlorophenyl isothiocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165843/docs#application-notes-and-protocols-for-2-3-4-trichlorophenyl-isothiocyanate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check